

4-Amino-1-butanol structural formula and properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Amino-1-butanol

Cat. No.: B041920

[Get Quote](#)

An In-depth Technical Guide to **4-Amino-1-butanol**: Structure, Properties, and Applications

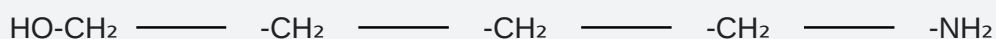
Introduction

4-Amino-1-butanol, also known as 4-hydroxybutylamine, is a versatile bifunctional organic compound containing both a primary amine and a primary alcohol functional group.^{[1][2]} Its unique structure makes it a valuable building block and intermediate in a wide range of chemical syntheses, from pharmaceuticals to polymers.^{[3][4]} This technical guide provides a comprehensive overview of the structural formula, physicochemical properties, synthesis, and key applications of **4-Amino-1-butanol**, with a focus on its relevance to researchers, scientists, and drug development professionals.

Chemical Structure and Identification

4-Amino-1-butanol consists of a four-carbon chain with an amino group at position 4 and a hydroxyl group at position 1.

Structural Formula of 4-Amino-1-butanol



[Click to download full resolution via product page](#)

Caption: Structural Formula of **4-Amino-1-butanol**.

Table 1: Chemical Identifiers for **4-Amino-1-butanol**

Identifier	Value
IUPAC Name	4-aminobutan-1-ol[2][5]
CAS Number	13325-10-5[2][5]
Molecular Formula	C ₄ H ₁₁ NO[2][5]
Molecular Weight	89.14 g/mol [5]
SMILES	C(CCO)CN[5]
InChI	InChI=1S/C4H11NO/c5-3-1-2-4-6/h6H,1-5H2[5]
InChIKey	BLFRQYKZFKYQLO-UHFFFAOYSA-N[5]

Physicochemical and Spectroscopic Properties

4-Amino-1-butanol is a clear, colorless to light yellow liquid at room temperature.[1][4] It is soluble in water and common organic solvents like chloroform and acetone.[6]

Table 2: Physicochemical Properties of **4-Amino-1-butanol**

Property	Value
Melting Point	16-18 °C[3]
Boiling Point	206 °C[3]
Density	0.967 g/mL at 25 °C[3]
Refractive Index (n _{20/D})	~1.462[3]

Table 3: Spectroscopic Data for **4-Amino-1-butanol**

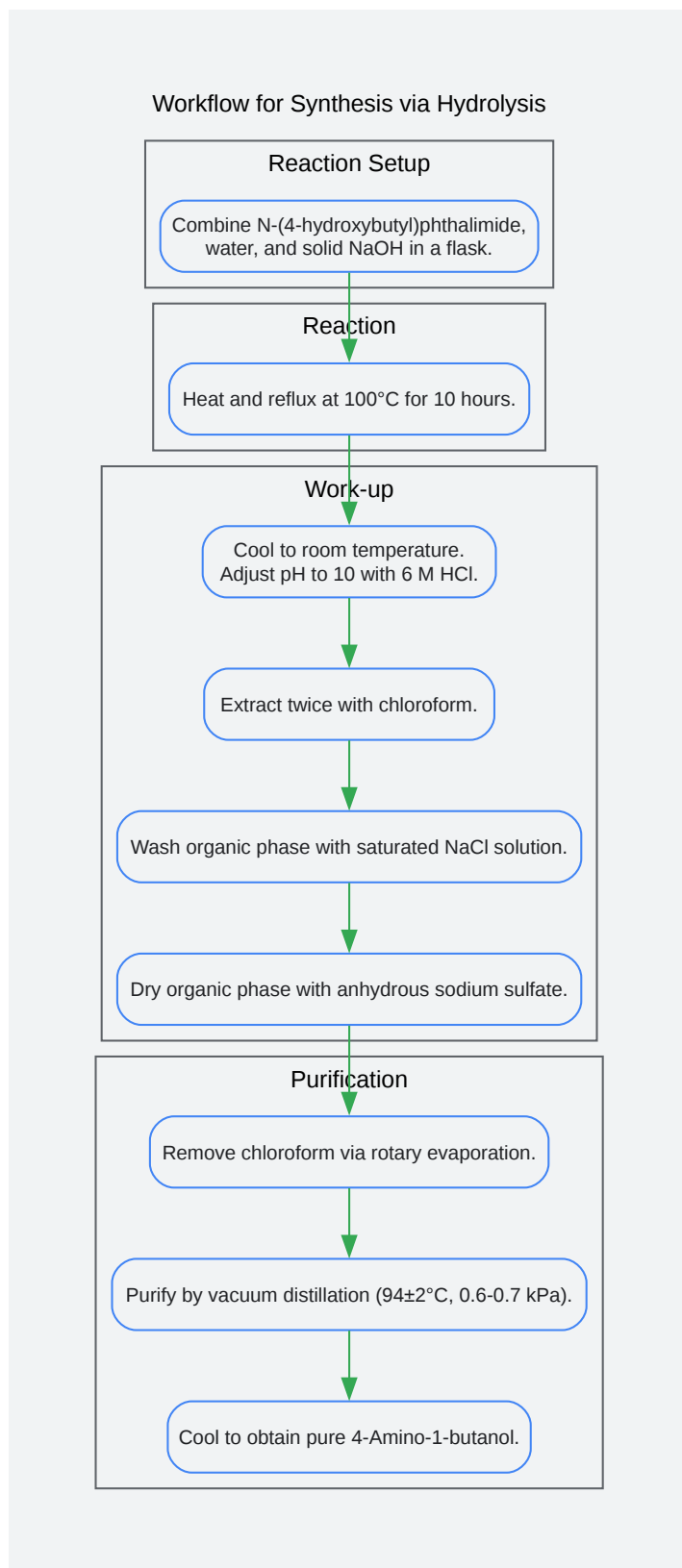
Spectroscopy	Key Features
¹ H NMR	Chemical shifts are observed around 3.65 ppm (-CH ₂ OH), 2.72-2.86 ppm (-CH ₂ NH ₂) and 1.54-1.60 ppm (-CH ₂ -CH ₂ -).[7]
¹³ C NMR	Spectra available, with characteristic peaks for the four distinct carbon atoms.[8]
FT-IR	Conforms to the structure, with characteristic peaks for O-H, N-H, and C-H stretching.[9]
Mass Spec.	Mass spectra (GC-MS) are available for identification and analysis.[5]

Synthesis and Experimental Protocols

4-Amino-1-butanol can be synthesized through various chemical and biological routes. Common methods include the reduction of 4-aminobutanoic acid or its esters, the reductive amination of 4-hydroxybutyraldehyde, and microbiological production.[10][11][12]

Chemical Synthesis: Hydrolysis of N-(4-hydroxybutyl)phthalimide

A high-yield synthesis involves the hydrolysis of N-(4-hydroxybutyl)phthalimide.



[Click to download full resolution via product page](#)

Caption: Experimental workflow for the synthesis of **4-Amino-1-butanol**.

Detailed Protocol:

- **Reaction Setup:** In a 250 ml three-necked flask, combine 43.84 g of N-(4-hydroxybutyl)phthalimide, 200 ml of water, and 16 g of solid sodium hydroxide.[10]
- **Reaction:** Stir the mixture evenly and heat to reflux at 100 °C for 10 hours.[10]
- **Work-up:** After the reaction is complete, cool the mixture to room temperature.[10] Adjust the pH of the solution to 10 using 6 mol/L hydrochloric acid.[10]
- **Extraction:** Perform two extractions on the aqueous solution, each with 100 ml of chloroform.[10]
- **Washing and Drying:** Wash the combined organic phases with 50 ml of saturated sodium chloride solution. Dry the organic phase over anhydrous sodium sulfate.[10]
- **Purification:** Remove the chloroform using a rotary evaporator.[10] The resulting crude product is then purified by vacuum distillation at a temperature of $94\pm 2^\circ\text{C}$ and a pressure of 0.6 to 0.7 kPa.[10]
- **Final Product:** Cool the distilled product to room temperature to obtain pure 4-aminobutanol. This method can yield a product with a purity of 99.5%.[10]

Biosynthesis from Glucose

Metabolically engineered *Corynebacterium glutamicum* can produce **4-Amino-1-butanol** from glucose. This is achieved by introducing a pathway that converts putrescine (PUT) to **4-Amino-1-butanol** using a putrescine aminotransferase and an aldehyde dehydrogenase from *E. coli*. [10] Fed-batch cultivation of the engineered strain has been shown to produce up to 24.7 g/L of **4-Amino-1-butanol**.

Applications in Research and Drug Development

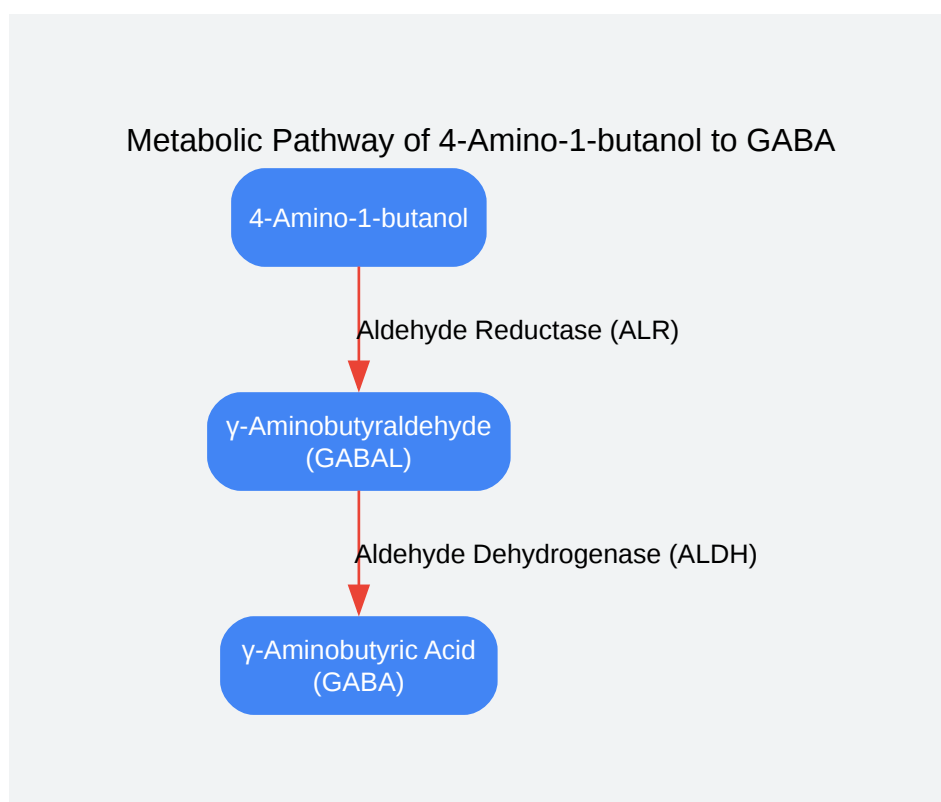
4-Amino-1-butanol is a key intermediate in the synthesis of a variety of important molecules.

- **Pharmaceutical Intermediate:** It is used in the synthesis of bioactive molecules and drugs, including as a precursor for the neurotransmitter γ -aminobutyric acid (GABA).[2][6] It is also utilized in the total synthesis of alkaloids such as (+)-fawcettimine.[3]

- **Polymer Synthesis for Gene Delivery:** It serves as a linker in the creation of highly branched poly(β -amino esters) (HPAEs), which are used as biodegradable polymers for gene delivery. [3]
- **Copolymer Modification:** It is used as a side chain to modulate the antimicrobial and hemolytic activities of copolymers.[3]
- **Other Industrial Uses:** It finds applications in personal care products and is being investigated for its potential in CO₂ capture due to its high solubility for the gas.[4]

Biological Significance: Precursor to GABA

4-Amino-1-butanol is a biochemical precursor to γ -aminobutyric acid (GABA), the primary inhibitory neurotransmitter in the mammalian central nervous system.[2] The conversion is a two-step enzymatic process.



[Click to download full resolution via product page](#)

Caption: Conversion of **4-Amino-1-butanol** to GABA.

This pathway is analogous to the conversion of 1,4-butanediol to γ -hydroxybutyric acid (GHB). [2] The initial oxidation of **4-Amino-1-butanol** is catalyzed by aldehyde reductase (ALR) to form the intermediate γ -aminobutyraldehyde (GABAL), which is then further oxidized by aldehyde dehydrogenase (ALDH) to yield GABA.[13]

Safety and Handling

4-Amino-1-butanol is classified as a corrosive substance that can cause severe skin burns and eye damage.[14]

- Handling: Use in a well-ventilated area, preferably under a chemical fume hood.[14] Wear appropriate personal protective equipment (PPE), including gloves, protective clothing, and eye/face protection.[14] Avoid breathing fumes and wash hands thoroughly after handling. [14]
- Storage: Store in a tightly-closed container in a cool, dry, well-ventilated area away from incompatible substances such as acids and strong oxidizing agents.[14]
- First Aid: In case of contact with eyes, rinse cautiously with water for several minutes and seek immediate medical attention.[14] If on skin, remove contaminated clothing and rinse skin with water.[14] If inhaled, move the person to fresh air.[14] If swallowed, rinse mouth and do NOT induce vomiting; call a physician immediately.[14]

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. researchgate.net [researchgate.net]
- 2. 4-Amino-1-butanol - Wikipedia [en.wikipedia.org]
- 3. m.youtube.com [m.youtube.com]
- 4. researchgate.net [researchgate.net]
- 5. 4-Amino-1-butanol | C₄H₁₁NO | CID 25868 - PubChem [pubchem.ncbi.nlm.nih.gov]

- 6. DSpace [open.bu.edu]
- 7. 4-Amino-1-butanol(13325-10-5) 1H NMR spectrum [chemicalbook.com]
- 8. spectrabase.com [spectrabase.com]
- 9. 4-Amino-1-butanol, 98% 25 g | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 10. 4-Amino-1-butanol synthesis - chemicalbook [chemicalbook.com]
- 11. DE19602049A1 - High yield 4-amino-butanol preparation - Google Patents [patents.google.com]
- 12. CN104610075A - Synthetic method of 4-amino-1-butanol - Google Patents [patents.google.com]
- 13. GABA - Wikipedia [en.wikipedia.org]
- 14. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [4-Amino-1-butanol structural formula and properties]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b041920#4-amino-1-butanol-structural-formula-and-properties]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com